

Spectroscopic data of 2-(Trimethoxysilylethyl)pyridine

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Compound of Interest

Compound Name: 2-(Trimethoxysilylethyl)pyridine

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An In-depth Technical Guide to the Spectroscopic Data of **2-(Trimethoxysilylethyl)pyridine**

Abstract

This technical guide provides a comprehensive overview of the core spectroscopic techniques used to characterize **2-(Trimethoxysilylethyl)pyridine**, a bifunctional organosilane of significant interest in materials science and surface chemistry. As a molecule featuring both a pyridine ring for coordination and a trimethoxysilyl group for covalent attachment to hydroxylated surfaces, its unambiguous identification and purity assessment are paramount. This document is intended for researchers, scientists, and drug development professionals, offering not just spectral data, but also the underlying principles, experimental workflows, and detailed interpretation. The approach herein is to provide a predictive analysis based on established spectroscopic principles and data from analogous structures, serving as a robust framework for the characterization of this and similar organosilanes.

Introduction to 2-(Trimethoxysilylethyl)pyridine

2-(Trimethoxysilylethyl)pyridine, with the chemical formula $C_{10}H_{17}NO_3Si$, is an organosilane coupling agent.^[1] Its structure is characterized by a pyridine head group connected via an

ethyl linker to a silicon atom, which is, in turn, bonded to three methoxy groups. This unique architecture allows it to act as a molecular bridge, binding organic and inorganic materials. The trimethoxysilyl group can undergo hydrolysis and condensation to form stable siloxane bonds (-Si-O-Si-) with inorganic substrates like glass, silica, and metal oxides. Simultaneously, the pyridine ring offers a site for metal coordination, hydrogen bonding, or other interactions within an organic matrix.

Understanding the spectroscopic signature of this molecule is crucial for verifying its synthesis, assessing its purity, and studying its interactions with surfaces and other molecules. This guide will delve into the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Caption: Molecular structure of **2-(Trimethoxysilylethyl)pyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. By probing the magnetic properties of atomic nuclei, primarily ^1H , ^{13}C , and ^{29}Si in this case, we can map the chemical environment of each atom.

General Experimental Protocol: NMR

A robust NMR analysis begins with meticulous sample preparation to ensure high-resolution spectra.

Protocol:

- **Sample Preparation:** Dissolve 5-25 mg of **2-(Trimethoxysilylethyl)pyridine** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean, dry vial. [2] Chloroform-d (CDCl_3) is a common choice for non-protic organosilanes.
- **Filtration (Optional but Recommended):** If any particulate matter is visible, filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean NMR tube. [2] This prevents signal broadening from suspended solids.
- **Transfer:** Transfer the clear solution into a high-quality, clean, and unscratched 5 mm NMR tube.

- Instrumentation: Acquire spectra on a 400 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - ^1H NMR: Acquire with a 30-45 degree pulse angle and a relaxation delay of 1-2 seconds. Typically, 8-16 scans are sufficient.
 - ^{13}C NMR: Use proton decoupling (e.g., broadband decoupling) to simplify the spectrum. A 30-45 degree pulse angle with a 2-second relaxation delay is standard. A larger number of scans (e.g., 1024 or more) is required due to the low natural abundance of ^{13}C .
 - ^{29}Si NMR: This nucleus has low sensitivity and a negative gyromagnetic ratio.^[3] Techniques like DEPT (Distortionless Enhancement by Polarization Transfer) or INEPT are often employed to enhance sensitivity.^[4] A longer relaxation delay (e.g., 10-30 seconds) is necessary.

^1H NMR Spectroscopy: Predicted Data and Interpretation

The ^1H NMR spectrum provides information on the number of different types of protons and their neighboring environments.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment (Proton)	Rationale
~8.5	Doublet (d)	1H	H-6 (Pyridine)	The proton adjacent to the nitrogen atom is the most deshielded due to the inductive effect and lone pair influence of nitrogen.
~7.6	Triplet of doublets (td)	1H	H-4 (Pyridine)	deshielded due to the aromatic ring current, with coupling to H-3, H-5, and a smaller coupling to H-6.
~7.1-7.2	Multiplet (m)	2H	H-3, H-5 (Pyridine)	Shielded relative to H-4 and H-6, with complex coupling patterns.
~3.6	Singlet (s)	9H	-Si(OCH ₃) ₃	Protons of the methoxy groups are in a similar chemical environment, appearing as a sharp singlet.
~2.9	Triplet (t)	2H	Py-CH ₂ -CH ₂ -Si	Methylene group adjacent to the electron-withdrawing

pyridine ring,
deshielded.

~1.1

Triplet (t)

2H

Py-CH₂-CH₂-Si

Methylene group
adjacent to the
less
electronegative
silicon atom,
appearing more
upfield.

¹³C NMR Spectroscopy: Predicted Data and Interpretation

The ¹³C NMR spectrum reveals the number of chemically distinct carbon environments.

Predicted Chemical Shift (δ , ppm)	Assignment (Carbon)	Rationale
~160	C-2 (Pyridine)	Quaternary carbon directly attached to the nitrogen and the ethyl side chain.
~149	C-6 (Pyridine)	Carbon adjacent to the nitrogen, highly deshielded.
~136	C-4 (Pyridine)	Aromatic carbon, deshielded by the ring current.
~123	C-5 (Pyridine)	Shielded relative to C-4 and C-6.
~121	C-3 (Pyridine)	Shielded relative to C-4 and C-6.
~51	-Si(OCH ₃) ₃	Carbon of the methoxy groups, typical for alkoxysilanes.
~30	Py-CH ₂ -CH ₂ -Si	Carbon adjacent to the pyridine ring.
~15	Py-CH ₂ -CH ₂ -Si	Carbon adjacent to the silicon atom, significantly shielded.

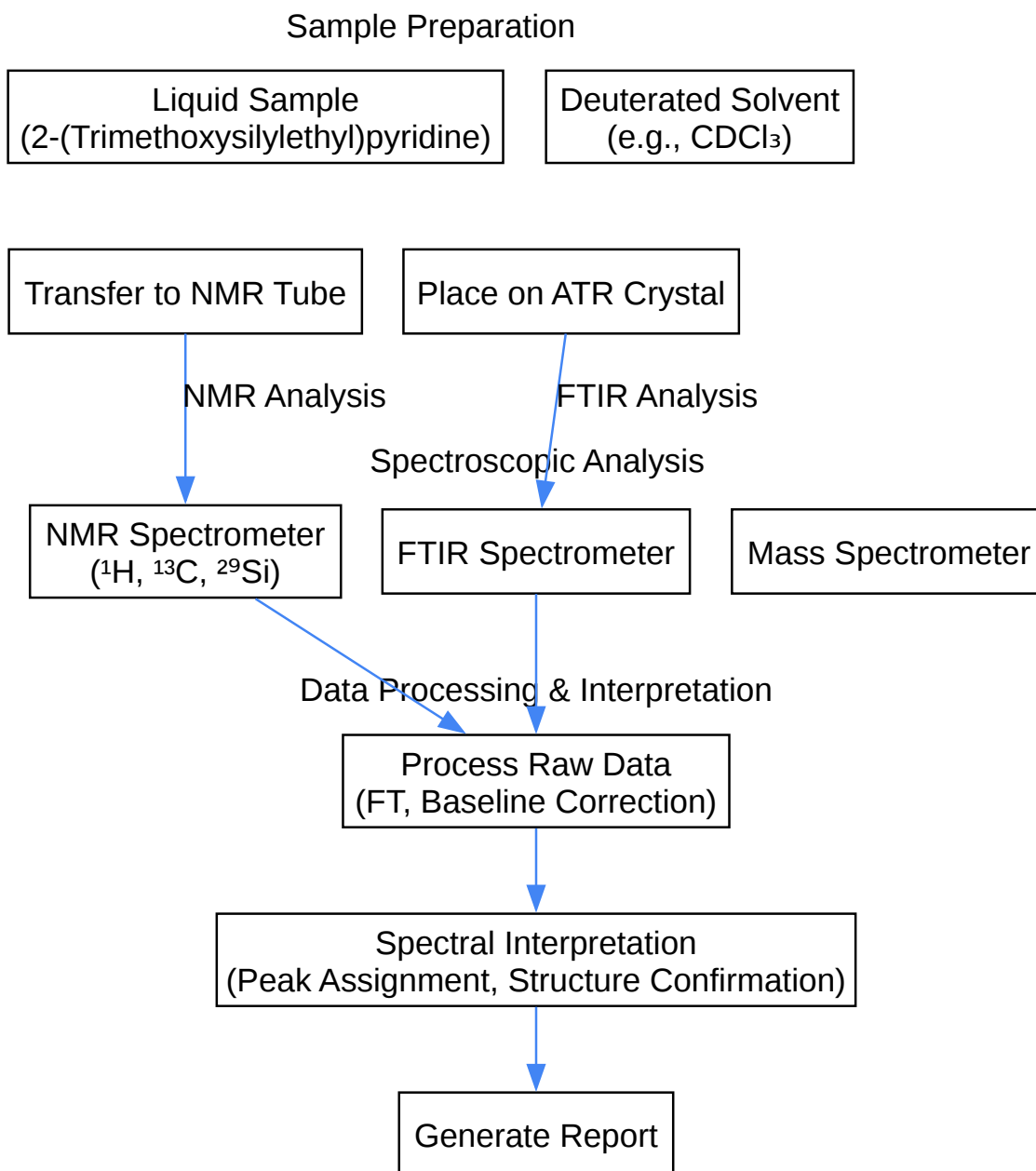
²⁹Si NMR Spectroscopy: Predicted Data and Interpretation

²⁹Si NMR is highly diagnostic for determining the substitution pattern at the silicon center.

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
-40 to -50	$\text{Si}(\text{OCH}_3)_3$	The chemical shift of ^{29}Si is highly sensitive to the electronegativity of the attached groups. For a trimethoxysilyl group attached to an alkyl chain, this range is typical. ^{[4][5]} The single peak confirms the presence of one silicon environment.

Infrared (IR) Spectroscopy

FTIR spectroscopy probes the vibrational modes of molecules. It is an excellent tool for identifying the presence of specific functional groups.



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Caption: Generalized workflow for spectroscopic analysis.

General Experimental Protocol: FTIR

For a liquid sample like **2-(Trimethoxysilylethyl)pyridine**, Attenuated Total Reflectance (ATR) is a convenient and rapid method.

Protocol:

- Instrument Setup: Record a background spectrum of the clean, empty ATR crystal.[\[6\]](#)
- Sample Application: Place a single drop of the neat liquid sample directly onto the ATR crystal surface.
- Analysis: Acquire the sample spectrum. Typically, 16-32 scans at a resolution of 4 cm^{-1} are sufficient.[\[7\]](#)
- Cleaning: Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) after analysis.

Predicted Data and Interpretation

Predicted Wavenumber (cm ⁻¹)	Assignment	Vibrational Mode	Rationale
3100-3000	C-H (Aromatic)	Stretching	Characteristic of C-H bonds on the pyridine ring.
2940 & 2840	C-H (Aliphatic & Methoxy)	Stretching	Asymmetric and symmetric stretching of CH ₂ and CH ₃ groups.[8]
1600-1580	C=C, C=N	Ring Stretching	Typical vibrations for the pyridine ring system.
1480-1430	C-H	Bending	Scissoring and bending modes of the CH ₂ groups.
1190, 1080	Si-O-C	Asymmetric Stretching	Strong, characteristic bands for the trimethoxysilyl group.
820-780	Si-C	Stretching	Vibration of the silicon-carbon bond.
750-700	C-H (Aromatic)	Out-of-plane Bending	Bending of C-H bonds on the 2-substituted pyridine ring.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, thus confirming the molecular weight and offering structural clues.

General Experimental Protocol: MS

Electron Ionization (EI) is a common technique for volatile, thermally stable compounds.

Protocol:

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, often via direct injection or through a gas chromatograph (GC-MS).
- **Ionization:** Bombard the sample with high-energy electrons (typically 70 eV) to induce ionization and fragmentation.
- **Analysis:** Separate the resulting ions based on their m/z ratio using a mass analyzer (e.g., quadrupole).
- **Detection:** Detect the ions to generate the mass spectrum.

Predicted Data and Interpretation

Predicted m/z	Assignment	Rationale
227	$[M]^+$	Molecular ion peak, corresponding to the molecular weight of the compound ($C_{10}H_{17}NO_3Si$).
212	$[M - CH_3]^+$	Loss of a methyl radical from a methoxy group.
196	$[M - OCH_3]^+$	Loss of a methoxy radical.
135	$[M - Si(OCH_3)_3]^+$	Cleavage of the bond between the ethyl chain and the silicon atom, resulting in the $[Py-CH_2-CH_2]^+$ fragment.
121	$[Si(OCH_3)_3]^+$	Fragment corresponding to the trimethoxysilyl cation, a very common and stable fragment in such compounds.
93	$[Py-CH_2]^+$	Benzylic-type cleavage, resulting in the picolyl cation.

Integrated Spectroscopic Analysis

While each spectroscopic technique provides valuable information, a confident structural confirmation relies on the synthesis of all data.

- ^1H and ^{13}C NMR together establish the carbon-hydrogen framework, confirming the presence of the 2-substituted pyridine ring, the ethyl linker, and the methoxy groups. The integration in the ^1H NMR verifies the relative number of protons in each environment.
- ^{29}Si NMR provides unambiguous evidence for the trimethoxysilyl functional group and its linkage to an alkyl chain.
- FTIR confirms the presence of key functional groups, notably the strong Si-O-C stretches, the pyridine ring vibrations, and the aliphatic C-H bonds, corroborating the NMR data.
- Mass Spectrometry confirms the molecular weight of the compound through the molecular ion peak. The fragmentation pattern provides further structural validation, showing characteristic losses of methoxy groups and cleavage at the Si-C bond, consistent with the proposed structure.

Together, these techniques provide a self-validating system for the comprehensive characterization of **2-(Trimethoxysilylethyl)pyridine**, ensuring its identity and purity for research and application.

References

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